

orysastrobin toxicity comparison other strobilurins

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Compound Focus: Orysastrobin

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Toxicity Data for Other Strobilurin Fungicides

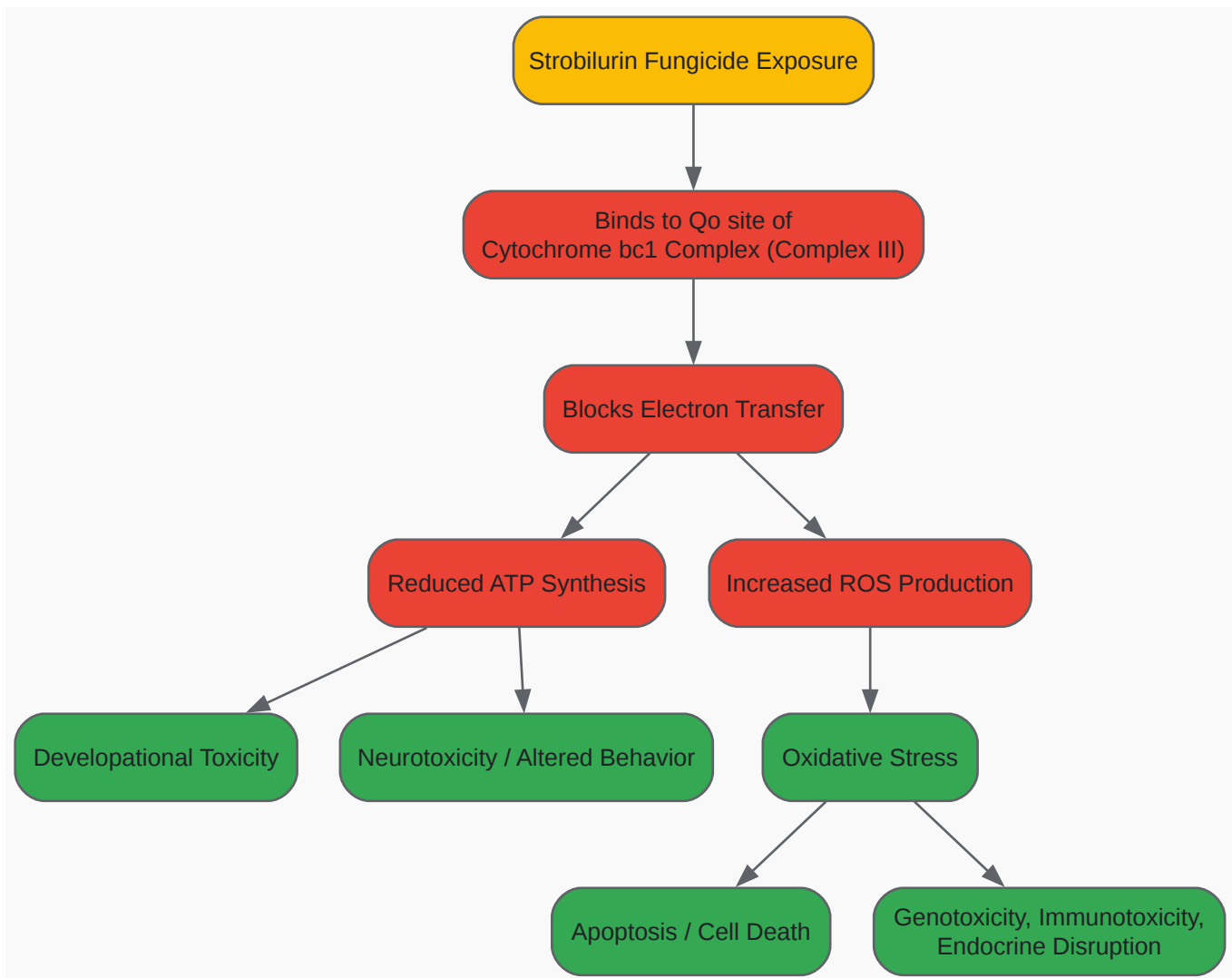
To provide context, here is a summary of the available toxicity data for several well-studied strobilurins, particularly in aquatic models like zebrafish. This illustrates the type of data that is typically generated for a comparative guide.

Table: Comparative Toxicity of Selected Strobilurin Fungicides in Zebrafish

Fungicide	Key Toxicity Findings / Endpoints	Experimental Concentration / Level
Pyraclostrobin	Induced 100% mortality in zebrafish embryos; significantly inhibited mitochondrial complex III activity; reduced ATP production; increased oxidative stress [1].	125-250 nM (approx. 0.04-0.08 mg/L) [1].
Trifloxystrobin	Induced 100% mortality in zebrafish embryos; significantly inhibited mitochondrial complex III activity; reduced ATP production; increased oxidative stress [1].	125-250 nM (approx. 0.06-0.12 mg/L) [1].

Fungicide	Key Toxicity Findings / Endpoints	Experimental Concentration / Level
Azoxystrobin	Lower acute toxicity to zebrafish embryos (no mortality at 250 nM); induced oxidative stress, DNA damage, and developmental toxicity in other studies [1] [2].	50-250 nM (approx. 0.02-0.11 mg/L) [1].
Kresoxim-methyl	Lower acute toxicity to zebrafish embryos (no mortality at 250 nM) [1].	50-250 nM (approx. 0.02-0.08 mg/L) [1].
Metyltetraprole (Novel Strobilurin)	Caused significant hyperactivity; altered gene expression related to mitochondrial electron transport chain [3].	100 µg/L (0.1 mg/L) [3].

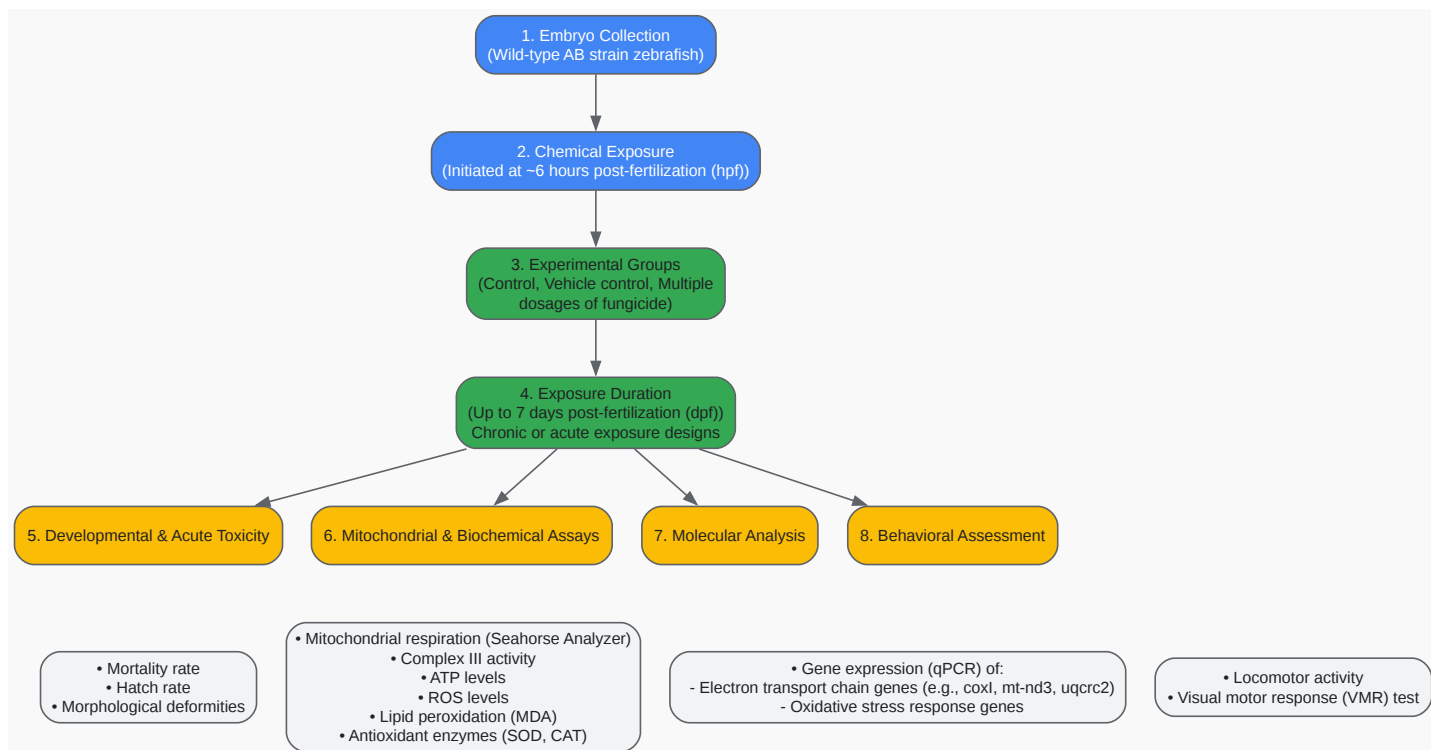
The primary mechanism of action underlying this toxicity is the inhibition of mitochondrial respiration, which is consistent across all strobilurin fungicides. The following diagram illustrates this common pathway and its downstream toxic effects.



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Common Experimental Protocols for Assessment

The methodologies cited in the search results for assessing strobilurin toxicity are well-standardized. The following workflow outlines a typical protocol using a zebrafish model, which you can adapt for comparative studies.



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References

1. Focus on mitochondrial function and larval activity in early ... [sciencedirect.com]

2. Evidence of strobilurin fungicides and their metabolites in ... [sciencedirect.com]

3. Toxicity Assessment of Metyltetraprole, a Novel Fungicide ... [pmc.ncbi.nlm.nih.gov]

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